

# Application Notes and Protocols: AM 92016 Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: AM 92016

Cat. No.: B1664828

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These application notes provide detailed protocols for the preparation and storage of **AM 92016** hydrochloride stock solutions to ensure solution integrity and experimental reproducibility.

## Summary of Quantitative Data

The following table summarizes the key quantitative data for the preparation and storage of **AM 92016** hydrochloride solutions.

Parameter	Value	Unit	Source
Molecular Weight	483.84	g/mol	[1][2][3][4]
Purity	>97% to ≥98%	%	[2][3][5]
Solubility in DMSO	150	mg/mL	[1]
Molar Concentration (at 150 mg/mL)	310.02	mM	[1]
Storage of Pure Compound (Long-term)	-20	°C	[1][5]
Storage of Stock Solution in Solvent	-80	°C	[1]
Short-term Storage of Pure Compound	2 to 8	°C	[5]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM AM 92016 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AM 92016** hydrochloride in dimethyl sulfoxide (DMSO).

Materials:

- **AM 92016** hydrochloride powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional, but recommended)[1][2]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- Pre-warm **AM 92016**: Allow the vial of **AM 92016** hydrochloride powder to equilibrate to room temperature before opening to prevent condensation.
- Weigh the Compound: On a calibrated analytical balance, carefully weigh out the desired amount of **AM 92016** hydrochloride. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.838 mg of the compound.
- Add Solvent: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For a 10 mM solution, if you weighed 4.838 mg, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[1] Gentle warming to 37°C can also aid in solubilization.[2]
- Aliquot: Once the solution is clear and homogenous, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Immediately store the aliquots at -80°C for long-term storage.[1]

## Protocol 2: Storage of AM 92016 Hydrochloride Stock Solutions

Proper storage is critical to maintain the stability and activity of **AM 92016** hydrochloride stock solutions.

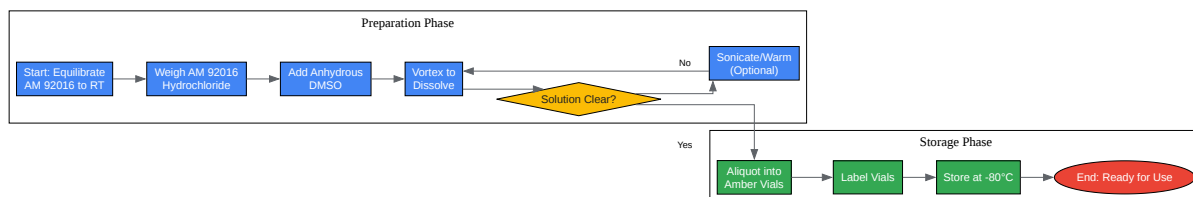
#### Materials:

- Prepared aliquots of **AM 92016** hydrochloride stock solution
- -80°C freezer for long-term storage
- -20°C freezer for short-term storage
- Light-blocking storage boxes

#### Procedure:

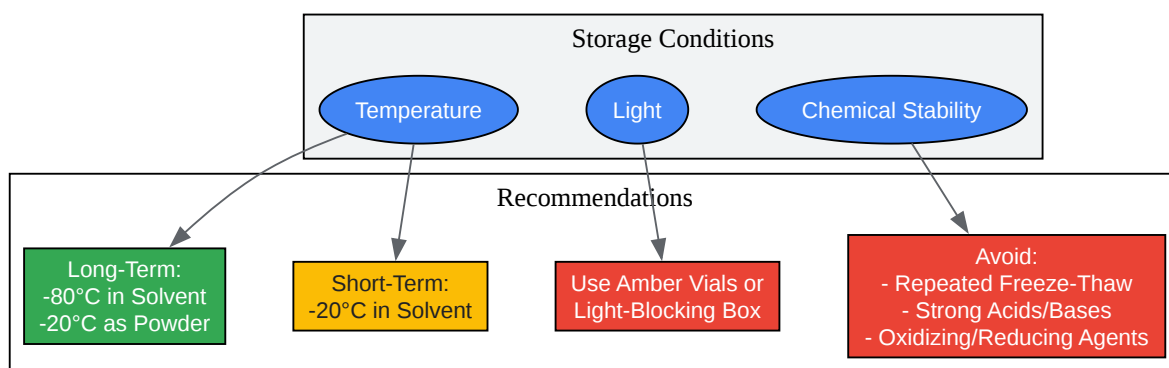
- Long-Term Storage: For long-term preservation of stock solution integrity, store the prepared aliquots in a light-blocking box at -80°C.<sup>[1]</sup> When stored under these conditions, the solution in solvent is stable for up to one year.<sup>[1]</sup>
- Short-Term Storage: For immediate or frequent use, an aliquot can be moved to a -20°C freezer.
- Handling for Use: When ready to use, remove a single aliquot from the freezer and thaw it at room temperature. Avoid repeated freeze-thaw cycles.
- Light Protection: **AM 92016** hydrochloride should be protected from light. Store aliquots in amber vials or in a light-blocking container.
- Stability: The compound is stable under the recommended storage conditions.<sup>[5]</sup> Avoid exposure to strong oxidizing/reducing agents, and strong acids/alkalis.<sup>[5]</sup>

## Visualizations



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Caption: Workflow for **AM 92016** Stock Solution Preparation.



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## References

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- To cite this document: BenchChem. [Application Notes and Protocols: AM 92016 Hydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664828#am-92016-stock-solution-preparation-and-storage>]

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